

Safeguarding Your Research: A Comprehensive Guide to Handling Chlorindanol

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Compound of Interest

Compound Name: Chlorindanol

Cat. No.: B1668727

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Chlorindanol** (also known as 7-Chloro-4-indanol), ensuring operational integrity and minimizing risk.

Immediate Safety and Handling Protocols

Chlorindanol is a compound that requires careful handling to mitigate potential health risks. The following table summarizes the key safety classifications and physical properties.

Parameter	Value	Reference
CAS Number	145-94-8	[1]
Molecular Formula	C9H9ClO	[1]
Signal Word	Warning	[1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
Melting Point	91-93 °C	[1]
Boiling Point	290 °C at 760 mmHg	[1]
Storage Temperature	4°C	[1]

Note: Occupational Exposure Limits (OELs) such as Permissible Exposure Limits (PEL) and Time-Weighted Averages (TWA) have not been established for **Chlorindanol**. Therefore, it is crucial to handle this compound with a high degree of caution and minimize all potential exposures.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when working with **Chlorindanol**.

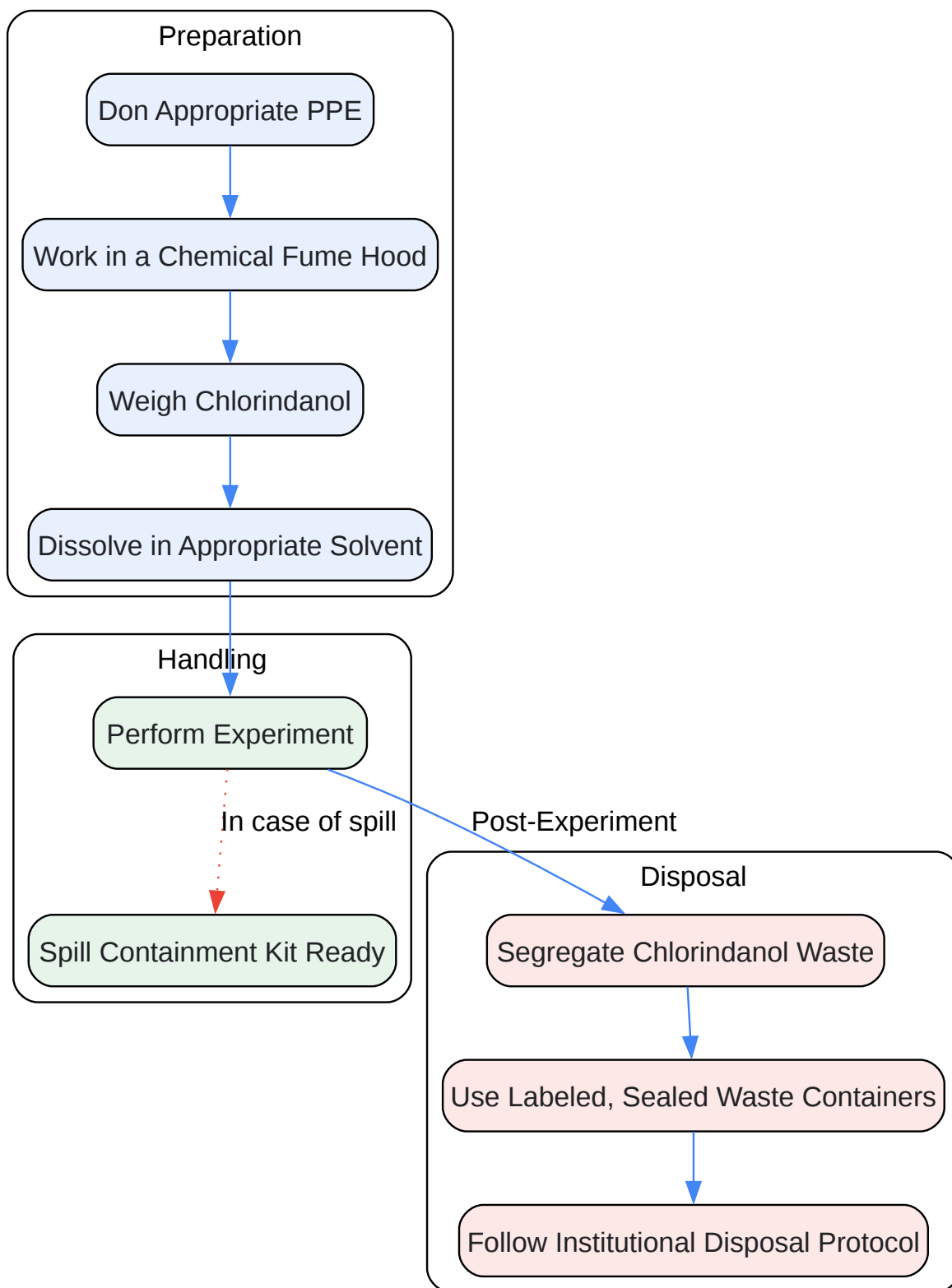
Recommended PPE:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Inspect gloves for integrity before each use and dispose of them immediately after handling the compound.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes and airborne particles.
- **Lab Coat:** A flame-retardant lab coat should be worn at all times to protect skin and clothing.

- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Chlorindanol**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Chlorindanol**.

Detailed Methodologies

Spill Response Protocol:

- **Evacuate:** Immediately evacuate the affected area.
- **Alert:** Notify your supervisor and institutional safety officer.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** Use a chemical spill kit to absorb the spilled material. Avoid raising dust.
- **Clean:** Decontaminate the area with an appropriate solvent.
- **Dispose:** Collect all contaminated materials in a sealed, labeled hazardous waste container.

Disposal Plan:

All waste containing **Chlorindanol**, including contaminated PPE, spill cleanup materials, and residual chemical, must be disposed of as hazardous waste.

- **Segregation:** Do not mix **Chlorindanol** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste protocol.
- **Containerization:** Use robust, leak-proof containers that are clearly labeled with "Hazardous Waste" and the full chemical name "**Chlorindanol**".
- **Storage:** Store waste containers in a designated, secure area away from incompatible materials.
- **Pickup:** Arrange for collection by your institution's environmental health and safety department for final disposal in accordance with local, state, and federal regulations.

By adhering to these stringent safety protocols, researchers can confidently work with **Chlorindanol** while ensuring a safe and compliant laboratory environment. This commitment to safety not only protects individuals but also upholds the integrity of your research and your institution.

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References

- 1. medchemexpress.com [medchemexpress.com]
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